

Application Notes and Protocols for the Quantification of Eicosanedioic Acid

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Compound of Interest

Compound Name: *Eicosanedioic Acid*

Cat. No.: *B549201*

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These comprehensive application notes detail the analytical methodologies for the accurate quantification of **eicosanedioic acid** in biological matrices. The protocols provided are based on established techniques for the analysis of dicarboxylic acids and related long-chain fatty acids, primarily focusing on Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

Introduction to Eicosanedioic Acid

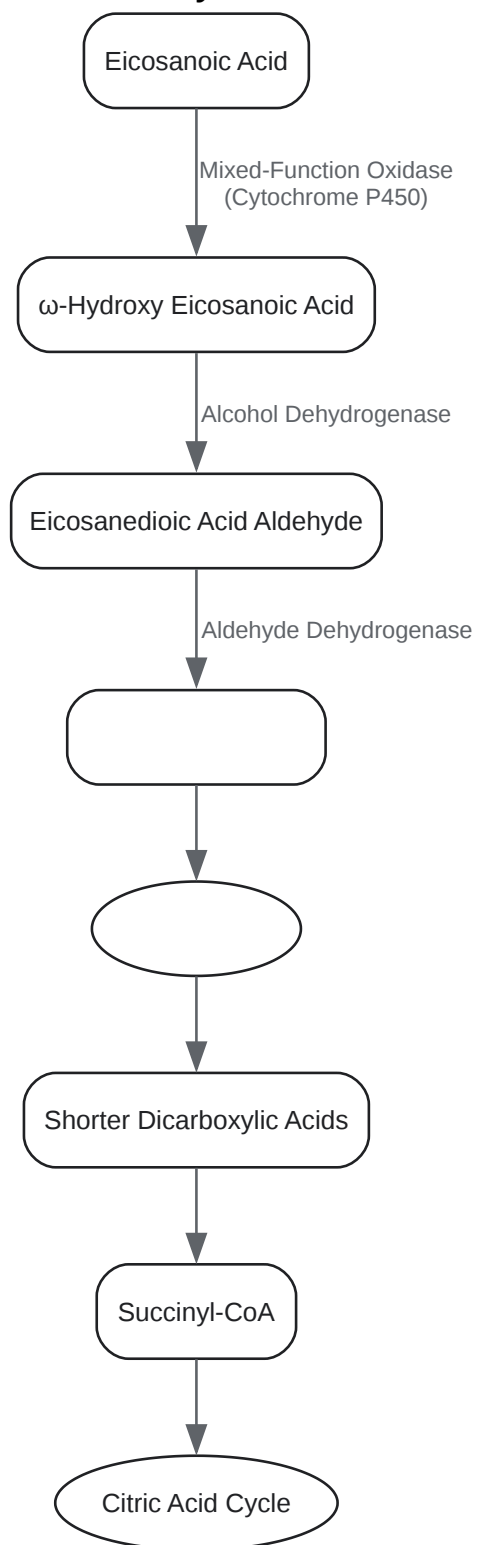
Eicosanedioic acid (C₂₀H₃₈O₄, Molecular Weight: 342.51 g/mol) is a long-chain dicarboxylic acid. In biological systems, it is formed through the omega (ω)-oxidation of eicosanoic acid, a saturated 20-carbon fatty acid. This process serves as an alternative to the primary beta (β)-oxidation pathway for fatty acid metabolism, particularly when β-oxidation is impaired.^{[1][2][3]} Once formed, **eicosanedioic acid** can be metabolized via β-oxidation from both ends of the molecule, yielding shorter-chain dicarboxylic acids and ultimately succinyl-CoA, which can enter the citric acid cycle for energy production.^{[1][4]}

The accurate quantification of **eicosanedioic acid** can be crucial for studying metabolic disorders, understanding lipid metabolism, and for its emerging applications in biotechnology and pharmaceuticals.

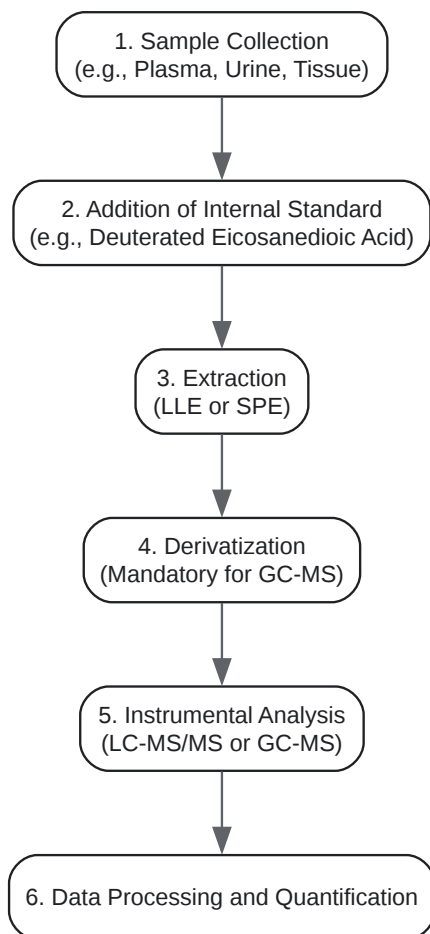
Metabolic Pathway of Eicosanedioic Acid

The metabolic pathway of **eicosanedioic acid** involves its formation from eicosanoic acid via ω -oxidation and its subsequent breakdown through β -oxidation.

Metabolic Pathway of Eicosanedioic Acid



General Experimental Workflow for Eicosanedioic Acid Quantification



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References

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